

# Application Notes: Dyeing Polyester Nanofibers with Disperse Blue 366

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Disperse blue 366

CAS No.: 84870-65-5

Cat. No.: B12361970

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These application notes provide a detailed overview and experimental protocols for the coloration of electrospun polyester nanofibers using **Disperse Blue 366**. This document is intended to guide researchers in material science and related fields in achieving consistent and high-quality dyeing of polyester nanofibrous materials for various applications, including tissue engineering scaffolds, filtration media, and advanced textiles.

## Overview of Disperse Blue 366 and Polyester Nanofibers

**Disperse Blue 366** is a monoazo disperse dye suitable for dyeing hydrophobic fibers like polyester. Its small molecular size and non-ionic nature allow it to penetrate the amorphous regions of the polyester polymer chains under high-temperature conditions.

Polyester nanofibers, typically produced via electrospinning, possess a high surface area-to-volume ratio compared to conventional polyester fibers. This characteristic significantly influences the dyeing process, leading to a faster dyeing rate but potentially lower color

strength (K/S value) for the same dye concentration, as the dye is distributed over a much larger surface area. Therefore, modifications to standard polyester dyeing protocols are necessary to achieve optimal results with nanofibers.

## Data Presentation

**Table 1: Properties of C.I. Disperse Blue 366**

| Property          | Value                                                         |
|-------------------|---------------------------------------------------------------|
| C.I. Name         | Disperse Blue 366                                             |
| Molecular Formula | C <sub>19</sub> H <sub>18</sub> N <sub>6</sub> O <sub>2</sub> |
| Molecular Weight  | 362.39 g/mol                                                  |
| Chemical Class    | Single Azo                                                    |
| Color             | Red-light blue                                                |
| Solubility        | Insoluble in water, soluble in some organic solvents          |

**Table 2: Fastness Properties of Disperse Blue 366 on Conventional Polyester Fabric (ISO Standards)**

| Fastness Test | Fading | Staining |
|---------------|--------|----------|
| Ironing       | 5      | 3        |
| Light         | 5      | -        |
| Perspiration  | 5      | 5        |
| Washing       | 5      | 5        |

Note: The fastness properties on polyester nanofibers may vary. Due to the high surface area, rubbing fastness might be slightly lower, while light fastness is generally expected to be good.

**Table 3: Comparison of Dyeing Characteristics: Conventional Polyester Fibers vs. Nanofibers**

| Parameter                                | Conventional Polyester Fibers | Polyester Nanofibers | Rationale                                                                                                                                                          |
|------------------------------------------|-------------------------------|----------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Rate of Dye Absorption                   | Slower                        | Faster               | The significantly larger surface area of nanofibers allows for a more rapid initial uptake of the disperse dye from the dyebath.                                   |
| Total Dye Uptake                         | Lower                         | Higher               | The increased surface area of nanofibers provides more sites for the dye to be absorbed.                                                                           |
| Dye Concentration for Same Shade         | Lower                         | Higher               | To achieve the same depth of shade, a higher concentration of dye is required for nanofibers to compensate for the distribution of dye over a larger surface area. |
| Color Strength (K/S Value) at Same Dye % | Higher                        | Lower                | For the same percentage of dye applied, conventional polyester often shows a higher K/S value due to the concentration of the dye on a smaller surface area.       |

## Experimental Protocols

Two primary methods for dyeing polyester nanofibers with **Disperse Blue 366** are presented: High-Temperature Exhaustion Dyeing and Supercritical CO<sub>2</sub> Dyeing. The choice of method will depend on the available equipment and experimental goals.

## Protocol 1: High-Temperature Exhaustion Dyeing of Polyester Nanofibers

This is the most common method for dyeing polyester and can be adapted for nanofibers.

Materials and Equipment:

- Polyester nanofiber mat
- **Disperse Blue 366**
- Dispersing agent (e.g., lignosulfonate-based)
- Acetic acid
- Sodium hydrosulfite
- Sodium hydroxide
- High-temperature dyeing apparatus (e.g., laboratory-scale dyeing machine)
- Beakers and magnetic stirrer
- pH meter

Procedure:

- Preparation of the Dye Dispersion:
  - Accurately weigh the required amount of **Disperse Blue 366** (e.g., 1-3% on weight of fiber, owf).
  - Create a smooth paste with a small amount of dispersing agent and cold water.

- Gradually add hot water (40-50°C) to the paste while stirring to form a fine dispersion.
- Dye Bath Preparation:
  - Prepare a dye bath with a liquor-to-goods ratio of 20:1 to 40:1 to ensure the nanofiber mat is fully immersed and can move freely.
  - Add the dispersing agent (0.5 - 1.0 g/L) to the dye bath.
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[1\]](#)
  - Add the prepared dye dispersion to the dye bath.
- Dyeing Procedure:
  - Introduce the polyester nanofiber mat into the dye bath at approximately 60°C.
  - Raise the temperature to 130°C at a rate of 1-2°C per minute.[\[2\]](#)
  - Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.  
[\[2\]](#)
  - Cool the dye bath to 70-80°C at a rate of 2°C per minute.
- Reduction Clearing (After-treatment):
  - Prepare a fresh bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide.[\[2\]](#)
  - Treat the dyed nanofiber mat in this solution at 70-80°C for 15-20 minutes to remove unfixed surface dye. This step is crucial for improving wash fastness.
  - Rinse the nanofiber mat thoroughly with hot and then cold water.
  - Dry the dyed nanofiber mat at ambient temperature.

## Protocol 2: Supercritical Carbon Dioxide (scCO<sub>2</sub>) Dyeing of Polyester Nanofibers

This is an environmentally friendly, water-free dyeing method.

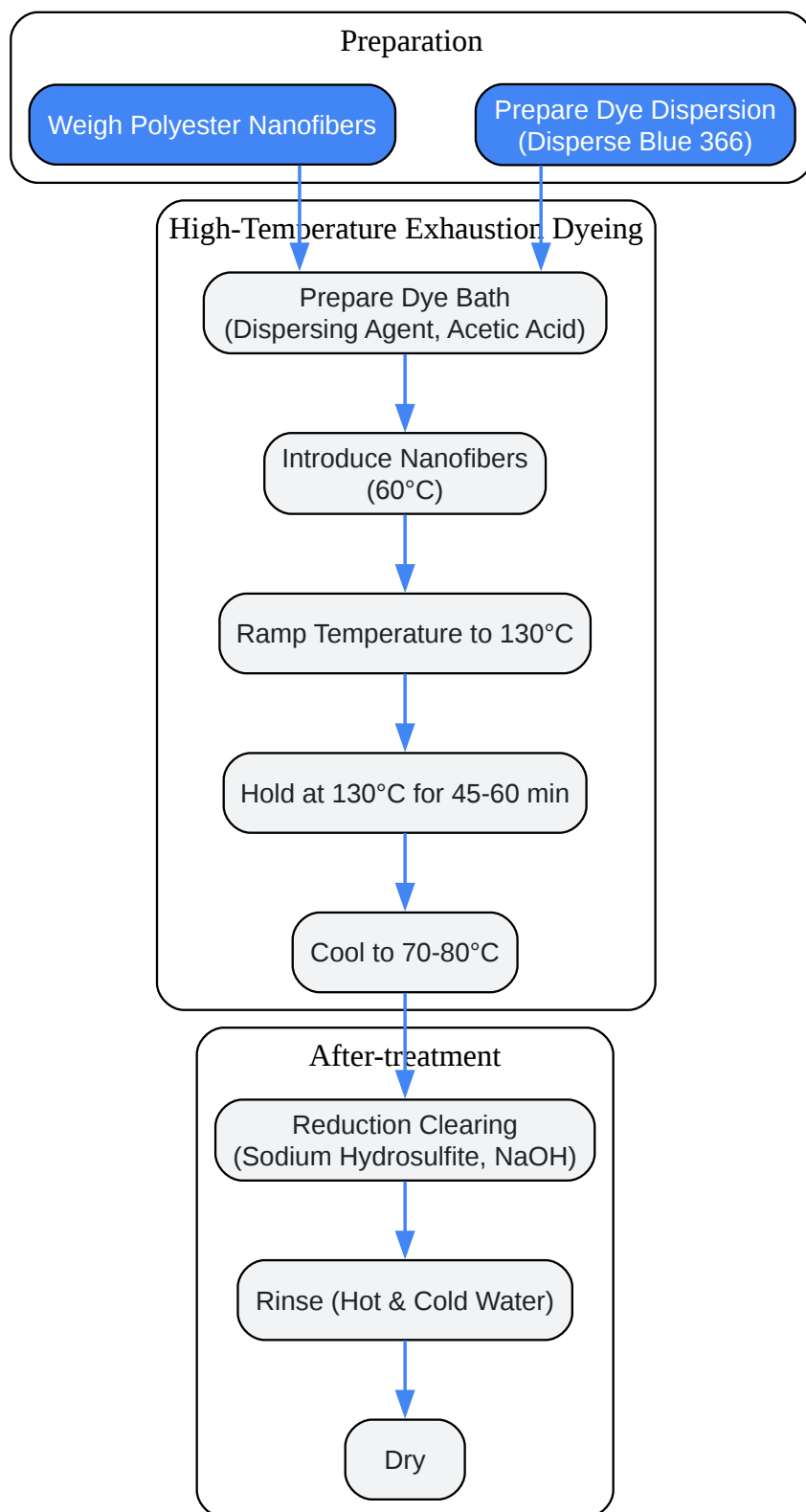
#### Materials and Equipment:

- Polyester nanofiber mat
- **Disperse Blue 366** (as a fine powder)
- Supercritical CO<sub>2</sub> dyeing apparatus
- CO<sub>2</sub> cylinder (high purity)

#### Procedure:

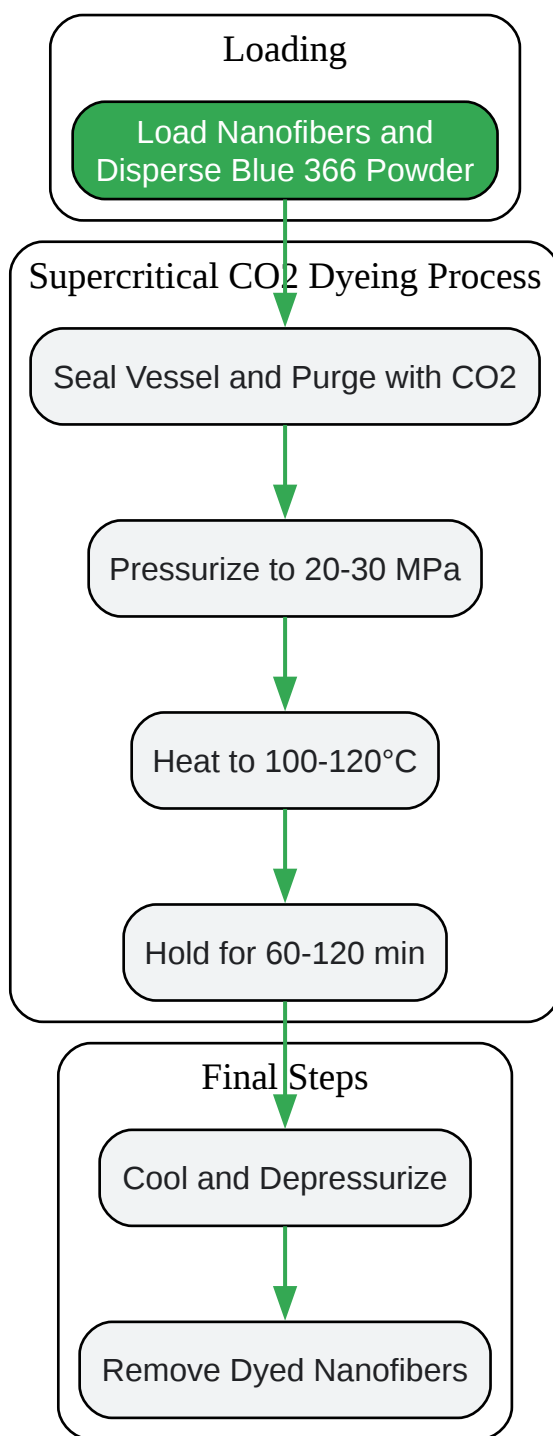
- Sample and Dye Loading:
  - Place the polyester nanofiber mat and the accurately weighed **Disperse Blue 366** powder into the dyeing vessel.
- Dyeing Cycle:
  - Seal the vessel and purge with CO<sub>2</sub> gas to remove air.
  - Pressurize the vessel with liquid CO<sub>2</sub> to the desired pressure (e.g., 20-30 MPa).
  - Heat the vessel to the dyeing temperature (e.g., 100-120°C).
  - Maintain these conditions for the desired dyeing time (e.g., 60-120 minutes).
- Depressurization and Sample Removal:
  - Cool the vessel and slowly release the CO<sub>2</sub> pressure. The CO<sub>2</sub> can be recycled.
  - Remove the dyed nanofiber mat. No further rinsing or drying is required.

## Mandatory Visualization



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Caption: High-Temperature Exhaustion Dyeing Workflow for Polyester Nanofibers.



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Caption: Supercritical CO<sub>2</sub> Dyeing Workflow for Polyester Nanofibers.

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## References

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